

Essential Safety and Handling of Loratadine in a Laboratory Setting

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Compound of Interest

Compound Name: Loratadine

Cat. No.: B1675096

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For researchers, scientists, and drug development professionals, ensuring safe handling of active pharmaceutical ingredients like **Loratadine** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Key Safety Information for Loratadine

Hazard Category	Description
Health Hazards	Causes skin and serious eye irritation.[1][2] May cause respiratory irritation.[1][2] Suspected of causing cancer and of damaging fertility or the unborn child.[1][2] May cause harm to breast-fed children.[1]
Environmental Hazards	Very toxic to aquatic life with long-lasting effects.[1][2]
First Aid: Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[2][3] Remove contact lenses if present and easy to do.[2][3] Seek medical attention if irritation persists.[2]
First Aid: Skin Contact	Wash off immediately with soap and plenty of water for at least 15 minutes.[2][4] Remove contaminated clothing and shoes.[2][4] If skin irritation or an allergic reaction occurs, seek medical attention.[2]
First Aid: Inhalation	Move the person to fresh air.[3] If breathing is difficult, give oxygen.[3] If not breathing, give artificial respiration.[3] Seek medical attention.[3]
First Aid: Ingestion	Do NOT induce vomiting.[2][3] Rinse mouth with water.[2][3] Never give anything by mouth to an unconscious person.[2][3] Call a physician or poison control center.[3][5]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Loratadine**, the following personal protective equipment is recommended:

- Eye and Face Protection: Wear safety glasses with side-shields or goggles.[2][6]

- Skin Protection:
 - Gloves: Wear impervious gloves, such as nitrile or latex.[2][4] Gloves should be inspected before use.[6]
 - Clothing: Wear a lab coat or other suitable protective clothing.[2][4] Long-sleeved clothing is recommended.[2]
- Respiratory Protection: In case of insufficient ventilation or when dust or aerosols may be generated, use appropriate respiratory protection.[2][4] A risk assessment should be conducted to determine the appropriate respirator.[4]

Handling and Storage Protocols

Handling:

- Avoid Contact: Avoid all personal contact, including inhalation of dust or fumes.[7]
- Ventilation: Use in a well-ventilated area.[6][7] Appropriate exhaust ventilation should be used where dust is formed.[6]
- Prevent Dust Formation: Avoid the formation of dust and aerosols.[4][6]
- Hygiene: Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in handling areas.[2][4]

Storage:

- Container: Keep the medication in the container it came in, tightly closed, and out of reach of children.[5][8]
- Conditions: Store in a cool, dry, and well-ventilated place.[2][6] Store at room temperature, away from excess heat, moisture, and direct light.[5][9][10] Do not store in the bathroom.[5][8]
- Integrity: Keep the container tightly sealed.[1]

Disposal Plan

Unused or expired **Loratadine** should be disposed of properly to prevent harm to individuals and the environment.

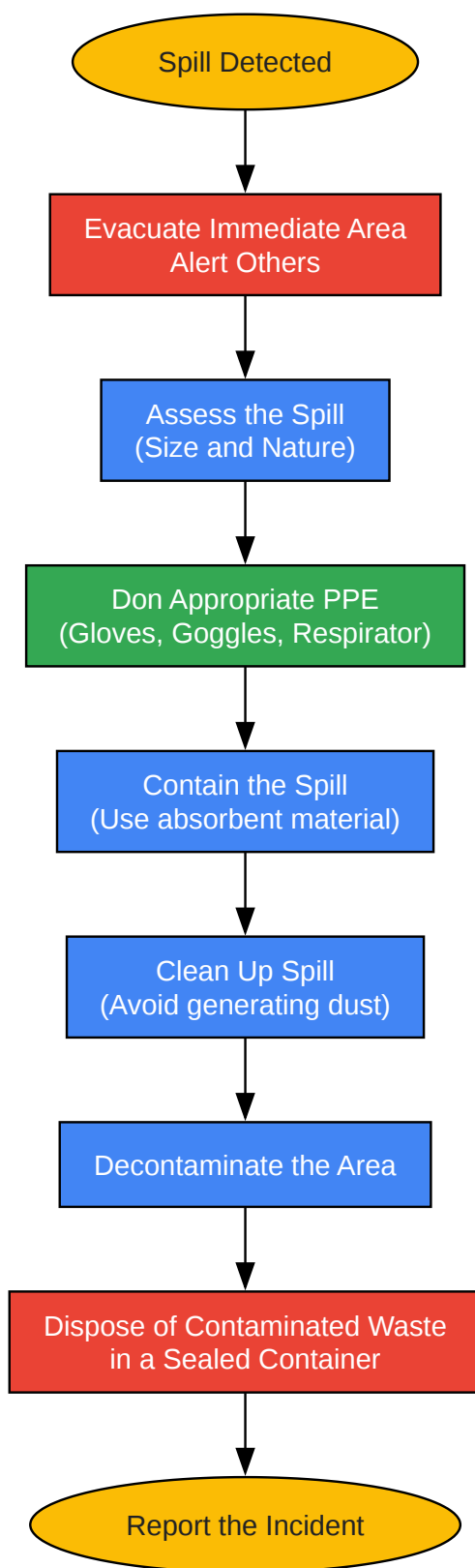
Recommended Disposal:

- Drug Take-Back Programs: The safest option is to dispose of the medication at a drug take-back location.[\[11\]](#) Many communities have permanent drop-off sites or periodic take-back events.[\[11\]](#)
- Disposal in Household Trash (if no take-back program is available):
 - Remove the drug from its original container.[\[12\]](#)
 - Mix the medicine with an unappealing substance such as dirt, cat litter, or used coffee grounds. Do not crush tablets or capsules.[\[12\]](#)
 - Place the mixture in a sealed plastic bag or other container to prevent leakage.[\[12\]](#)
 - Throw the container in your household trash.[\[12\]](#)
 - Scratch out all personal information on the prescription label of the empty container before recycling or discarding.[\[12\]](#)

Important Note: Do not flush **Loratadine** down the toilet as it is toxic to aquatic life.[\[1\]](#)[\[2\]](#)[\[7\]](#)

Emergency Spill Response

In the event of a **Loratadine** spill, follow these procedural steps to ensure safety and proper cleanup.



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